

Application Notes and Protocols: Laboratory Synthesis of Strontium Hydroxide Octahydrate Crystals

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Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

CAS No.: *1311-10-0*

Cat. No.: *B074869*

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Abstract

This document provides a comprehensive guide for the laboratory preparation of high-purity strontium hydroxide octahydrate $[\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}]$ crystals. Strontium hydroxide and its hydrated forms are crucial reagents in various industrial and research applications, including the refinement of beet sugar, as a stabilizer in plastics, and as a precursor for other strontium salts. [1][2] This guide details two primary synthesis methodologies, emphasizing the chemical principles, procedural nuances, and safety considerations necessary for obtaining well-defined crystalline products. The protocols are designed for researchers, scientists, and professionals in drug development who require a reliable method for producing this important alkaline earth metal hydroxide.

Introduction: The Chemistry and Significance of Strontium Hydroxide

Strontium hydroxide, $\text{Sr}(\text{OH})_2$, is a strong base, though its solubility in water is limited compared to alkali metal hydroxides.[3][4] It exists in anhydrous, monohydrate, and octahydrate forms.[1][5] The octahydrate, $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, is the most common commercially available form and is significantly more soluble in water than the anhydrous form.[2] Its utility stems from its strong basicity and the unique properties of the strontium ion. A notable characteristic of strontium hydroxide is its ability to absorb carbon dioxide from the atmosphere, forming strontium carbonate.[1][6]

The laboratory synthesis of strontium hydroxide octahydrate is a foundational technique for researchers exploring the chemistry of alkaline earth metals or requiring a high-purity source of strontium ions where chloride or nitrate counter-ions are undesirable.[1] The crystallization of the octahydrate form is particularly sensitive to temperature, a principle that is leveraged for purification through recrystallization.

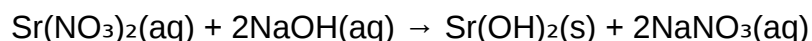
Synthesis Methodologies: Pathways to Crystalline Strontium Hydroxide Octahydrate

Two primary and reliable methods for the laboratory preparation of strontium hydroxide octahydrate are presented below. The choice of method may depend on the available starting materials and the desired scale of the synthesis.

Method A: Precipitation from a Soluble Strontium Salt

This method relies on the reaction of a soluble strontium salt, such as strontium nitrate $[\text{Sr}(\text{NO}_3)_2]$, with a strong base like sodium hydroxide (NaOH) or potassium hydroxide (KOH).[1][3][5] The lower solubility of strontium hydroxide in cold water allows for its precipitation.

Chemical Principle: The double displacement reaction results in the formation of insoluble strontium hydroxide, which precipitates from the aqueous solution.

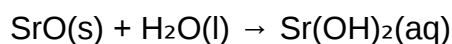


The subsequent crystallization process involves dissolving the crude $\text{Sr}(\text{OH})_2$ precipitate in hot water and allowing it to cool slowly, which favors the formation of the octahydrate crystals.

Method B: Reaction of Strontium Oxide with Water

This is a direct synthesis method where strontium oxide (SrO) reacts with water in an exothermic reaction to form strontium hydroxide.^{[7][8][9][10][11]}

Chemical Principle: The reaction of a basic metal oxide with water yields the corresponding metal hydroxide.^{[7][8]}



Upon cooling the resulting solution, strontium hydroxide octahydrate crystallizes out.

Experimental Protocols

General Laboratory Requirements

- Glassware: Beakers, Erlenmeyer flasks, graduated cylinders, Büchner funnel, filter flask.
- Equipment: Magnetic stirrer with heating plate, vacuum filtration setup, analytical balance, pH meter.
- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves.

Protocol for Method A: Precipitation from Strontium Nitrate

Materials:

Reagent	Formula	Molarity/Purity	Quantity
Strontium Nitrate	Sr(NO ₃) ₂	≥99%	21.16 g
Sodium Hydroxide	NaOH	≥98%	8.00 g
Deionized Water	H ₂ O	-	~500 mL

Procedure:

- Preparation of Reactant Solutions:

- Dissolve 21.16 g of strontium nitrate in 200 mL of deionized water in a 500 mL beaker with magnetic stirring.
- In a separate beaker, carefully dissolve 8.00 g of sodium hydroxide in 100 mL of deionized water. This solution will become hot; allow it to cool to room temperature.
- Precipitation:
 - Slowly add the sodium hydroxide solution dropwise to the stirring strontium nitrate solution. A fine white precipitate of strontium hydroxide will form immediately.[\[1\]](#)[\[5\]](#)
- Isolation of Crude Product:
 - Once the addition is complete, continue stirring for 10-15 minutes to ensure the reaction goes to completion.
 - Collect the precipitate by vacuum filtration using a Büchner funnel.
 - Wash the precipitate with two 50 mL portions of cold deionized water to remove the soluble sodium nitrate byproduct.[\[1\]](#)[\[5\]](#)
- Recrystallization:
 - Transfer the crude strontium hydroxide filter cake to a 500 mL beaker.
 - Add approximately 150-200 mL of deionized water and heat the suspension to boiling while stirring. Strontium hydroxide is significantly more soluble in hot water.[\[2\]](#)[\[5\]](#)
 - Once the solid has dissolved, turn off the heat and cover the beaker with a watch glass.
 - Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
- Final Product Isolation and Drying:
 - Collect the resulting strontium hydroxide octahydrate crystals by vacuum filtration.
 - Wash the crystals with a small amount of ice-cold deionized water.

- Allow the crystals to air-dry on the filter paper or in a desiccator. Do not oven-dry at high temperatures, as this will drive off the waters of hydration.[2]

Protocol for Method B: Synthesis from Strontium Oxide

Materials:

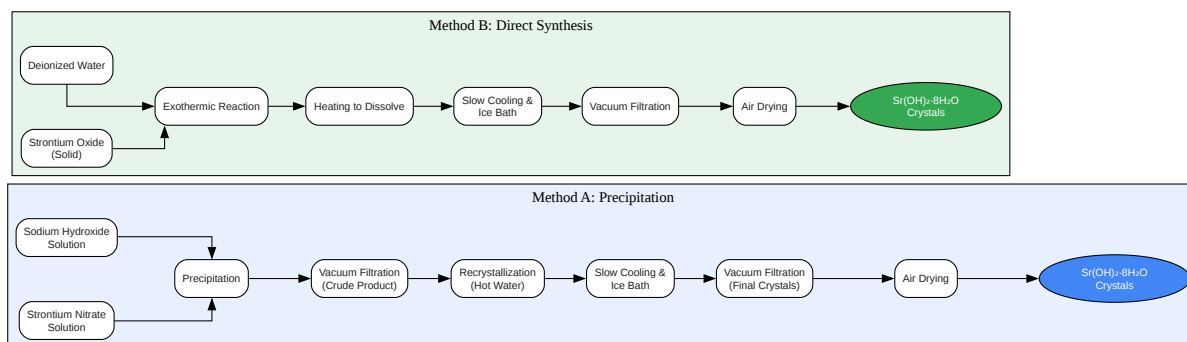
Reagent	Formula	Purity	Quantity
Strontium Oxide	SrO	≥99%	10.36 g
Deionized Water	H ₂ O	-	~250 mL

Procedure:

- Reaction:
 - Place 200 mL of deionized water in a 500 mL beaker with a magnetic stir bar.
 - Slowly and carefully add 10.36 g of strontium oxide to the water. The reaction is exothermic and will generate heat.[8]
- Dissolution and Filtration:
 - Stir the mixture until the strontium oxide has completely reacted to form strontium hydroxide. The solution may be cloudy due to the limited solubility of strontium hydroxide at room temperature.
 - Heat the solution to boiling to dissolve the strontium hydroxide.
 - If any insoluble impurities remain, perform a hot filtration to remove them.
- Crystallization:
 - Cover the hot, clear solution with a watch glass and allow it to cool slowly to room temperature.
 - For maximum yield, place the beaker in an ice bath to further encourage crystallization.

- Product Isolation and Drying:
 - Collect the strontium hydroxide octahydrate crystals by vacuum filtration.
 - Wash the crystals with a small portion of ice-cold deionized water.
 - Air-dry the crystals on the filter paper or in a desiccator.

Visualization of the Experimental Workflow



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Caption: Experimental workflows for the synthesis of strontium hydroxide octahydrate.

Safety and Handling

Strontium hydroxide is a corrosive and hazardous substance.^{[12][13]} It can cause severe skin burns and eye damage.^{[12][13][14][15]} Inhalation of dust can lead to respiratory irritation.^[15]

[16]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles.[12][13][14][15]
- Handling: Handle strontium hydroxide in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.[16] Avoid direct contact with skin and eyes.[16]
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes.[12][15][16] Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12][13][15][16] Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting.[12][16] Rinse mouth with water and seek immediate medical attention.
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[12][15][16]
- Storage: Store strontium hydroxide in a tightly sealed container in a cool, dry place.[12][16] It is deliquescent, meaning it will absorb moisture from the air.
- Disposal: Dispose of strontium hydroxide and any contaminated materials in accordance with local, state, and federal regulations.

Expected Results and Characterization

The successful synthesis will yield colorless, prismatic crystals of strontium hydroxide octahydrate. The purity of the final product can be assessed by techniques such as titration with a standardized acid to determine the base content or by spectroscopic methods like X-ray diffraction (XRD) to confirm the crystal structure.

Solubility Data for Strontium Hydroxide in Water:

Temperature (°C)	Solubility (g/100 mL)
0	0.41[2][5]
40	1.77[5]
100	21.83[2][5]

This temperature-dependent solubility is the key to successful purification by recrystallization.

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